

Technical Guide: Physical Properties of 2,4,5-Trimethylaniline Hydrochloride

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Compound of Interest

Compound Name: 2,4,5-Trimethylaniline
hydrochloride

Cat. No.: B1235971

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physical properties of **2,4,5-Trimethylaniline hydrochloride** (CAS Number: 21436-97-5). The information is intended to support laboratory research, chemical synthesis, and drug development activities where this compound is utilized.

Core Physical and Chemical Data

2,4,5-Trimethylaniline hydrochloride is the salt formed from the reaction of the aromatic amine 2,4,5-Trimethylaniline with hydrochloric acid. This conversion from the free amine to the hydrochloride salt significantly alters its physical properties, most notably its solubility.

Data Summary

The quantitative physical properties of **2,4,5-Trimethylaniline hydrochloride** and its corresponding free amine are summarized in the table below for comparative analysis.

Property	2,4,5-Trimethylaniline Hydrochloride	2,4,5-Trimethylaniline (Free Amine)
CAS Number	21436-97-5[1]	137-17-7[1]
Molecular Formula	C ₉ H ₁₄ ClN[2]	C ₉ H ₁₃ N[3]
Molecular Weight	171.67 g/mol [2]	135.21 g/mol [3]
Appearance	White to greenish crystalline solid	White crystals or beige powder[3]
Melting Point	235 °C[1]	68 °C[3]
Boiling Point	Data not available	235 °C[3]
Solubility	Soluble in water	Sparingly soluble in water (1.5 g/L)

Experimental Protocols

Detailed experimental methodologies for the characterization of this specific compound are not extensively published. The melting point of 235°C is cited from a 1978 study by Weisburger et al., which focused on long-term toxicity and carcinogenicity rather than the explicit detailing of physical property measurements.[1][4] However, a general protocol for such a determination is provided below.

General Protocol for Melting Point Determination

The melting point of a solid crystalline substance like **2,4,5-Trimethylaniline hydrochloride** is typically determined using a digital melting point apparatus or a traditional Thiele tube method.

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.

Apparatus:

- Capillary tubes

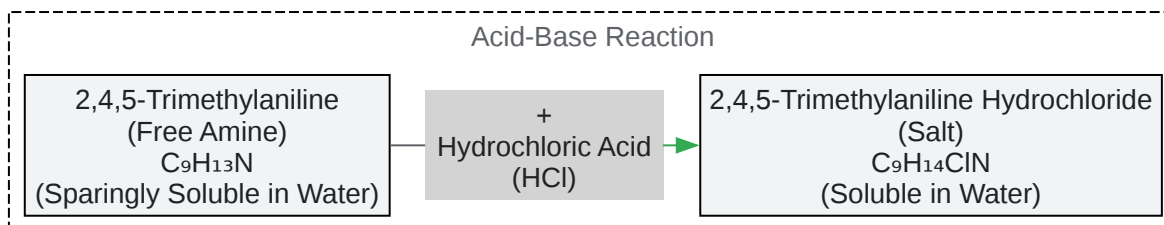
- Digital melting point apparatus (e.g., Stuart SMP10, Mettler Toledo MP70) or Thiele tube with high-temperature oil (e.g., silicone oil)
- Thermometer (calibrated)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small sample of dry **2,4,5-Trimethylaniline hydrochloride** is finely ground using a mortar and pestle to ensure uniform heat distribution.
- **Capillary Loading:** The powdered sample is packed into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the digital apparatus or attached to the thermometer in a Thiele tube setup.
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point (235°C).
- **Determination:** The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is the melting point of the substance.
- **Verification:** The procedure is typically repeated two to three times, and the average value is reported.

Logical Relationships and Diagrams

The fundamental relationship for this compound is its formation from the free amine base. This acid-base reaction is crucial for its application, as the resulting salt exhibits significantly different solubility, which is a key factor in many experimental and developmental workflows.



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Caption: Formation of the hydrochloride salt from the free amine.

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